

A Comparative Guide to the Atmospheric Lifetimes of S₂O and SO₂

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Compound of Interest

Compound Name: Disulfur monoxide

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This guide provides a comparative analysis of the atmospheric lifetimes of **disulfur monoxide** (S₂O) and sulfur dioxide (SO₂). While extensive research has characterized the atmospheric fate of SO₂, data on S₂O remains limited. This document summarizes the current understanding of both species, presenting available quantitative data, outlining experimental methodologies for SO₂, and proposing potential atmospheric pathways for S₂O based on its known chemical properties.

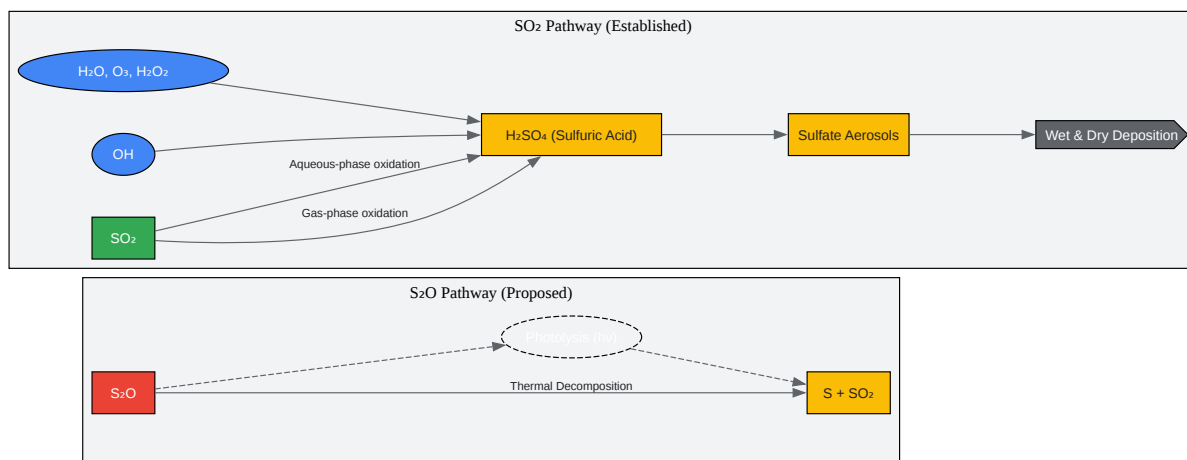
Data Presentation: A Comparative Overview

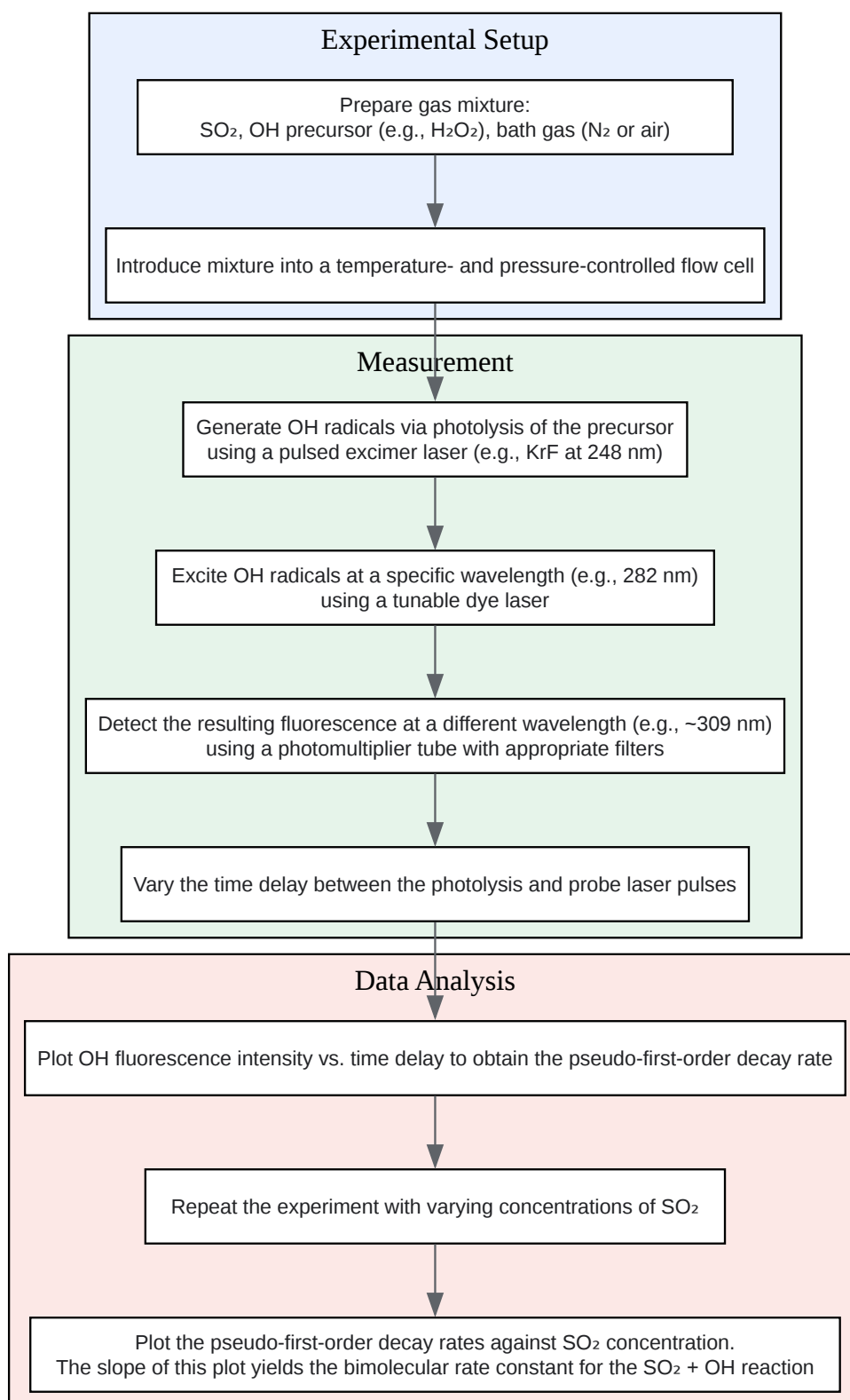
The following table summarizes the key atmospheric parameters for S₂O and SO₂. It is important to note the significant disparity in the availability of experimental data between the two compounds.

Parameter	Disulfur Monoxide (S ₂ O)	Sulfur Dioxide (SO ₂)
Atmospheric Lifetime	Not experimentally determined; expected to be very short.	Troposphere: A few days to a week. ^[1] Stratosphere: Several weeks. ^[1]
Primary Removal Pathways	- Thermal decomposition- Photolysis (predicted)	- Gas-phase oxidation by OH radicals- Aqueous-phase oxidation in clouds and aerosols- Dry and wet deposition
Key Reactants	- Itself (decomposes)	- Hydroxyl radical (OH)- Ozone (O ₃)- Hydrogen peroxide (H ₂ O ₂)
Primary Atmospheric Products	- Sulfur (S)- Sulfur dioxide (SO ₂)	- Sulfuric acid (H ₂ SO ₄)- Sulfate aerosols

Atmospheric Reaction and Removal Pathways

The atmospheric transformations of S₂O and SO₂ are distinct, reflecting their differing stabilities. The following diagram illustrates the known and proposed pathways.





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References

- 1. OPG [opg.optica.org]
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